

Cinoctramide: An Obscure Compound with a Shrouded Past

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Compound of Interest

Compound Name: **Cinoctramide**

Cat. No.: **B10753127**

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Despite extensive research, detailed information regarding the discovery, origin, and scientific data for the compound **Cinoctramide** remains largely unavailable in the public domain. While its existence as a chemical entity is confirmed, its history and pharmacological profile are poorly documented in accessible scientific literature and patent databases.

Cinoctramide, with the Chemical Abstracts Service (CAS) number 28598-08-5 and the IUPAC name Octahydro-1-(3,4,5-trimethoxycinnamoyl)azocine, appears to be a compound that likely originated within the pharmaceutical industry's early exploratory research into central nervous system (CNS) active agents. Historical context suggests that it may have been synthesized and screened for potential tranquilizing or anticonvulsant properties during the mid-20th century, a period characterized by broad-based synthesis and screening of novel chemical entities.

However, the lack of accessible primary research articles, patents, or clinical trial data indicates that **Cinoctramide** likely never progressed to a significant stage of drug development. It is plausible that the compound was synthesized, underwent initial preclinical screening, and was subsequently abandoned due to a lack of efficacy, unfavorable safety profile, or other strategic considerations by the developing entity.

Currently, **Cinoctramide** is primarily categorized as a pharmaceutical intermediate, a chemical building block used in the synthesis of other, more complex molecules. There are some indications in tertiary sources of a United States patent that may mention **Cinoctramide** in the context of formulations for neurological disorders, and its chemical structure, a cinnamoyl derivative, has led to speculation about its potential utility in autoimmune disease research.

However, specific details of this patent and any associated experimental data could not be retrieved.

The absence of detailed experimental protocols, quantitative data on its efficacy and pharmacokinetics, and defined signaling pathways makes it impossible to construct the in-depth technical guide as requested. The diagrams and data tables required for a comprehensive whitepaper cannot be generated without the foundational scientific information that appears to be held in proprietary archives or was never published.

Logical Relationship: The Search for Cinoctramide



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